

# Technical Support Center: Everolimus Solubility in DMSO

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with **everolimus** solubility in dimethyl sulfoxide (DMSO).

### **Frequently Asked Questions (FAQs)**

Q1: What is the expected solubility of everolimus in DMSO?

A1: The reported solubility of **everolimus** in DMSO varies across different suppliers and literature. It is generally stated to be between 10 mg/mL and 100 mg/mL.[1][2][3][4][5][6] It is crucial to consult the manufacturer's product information sheet for the specific lot of **everolimus** being used. A summary of reported solubility data is presented in Table 1.

Q2: Why does my **everolimus** solution in DMSO appear cloudy or have precipitates?

A2: Cloudiness or precipitation in your **everolimus** DMSO solution can be due to several factors:

- Low-quality or wet DMSO: DMSO is hygroscopic and can absorb moisture from the air.[5]
   Water is a poor solvent for everolimus, and its presence in DMSO can significantly reduce the solubility of the compound.[7]
- Incorrect storage: Storing the DMSO stock solution at inappropriate temperatures can lead to precipitation. **Everolimus** itself should be stored at -20°C as a solid.[1][8]



 Concentration exceeding solubility limit: Attempting to prepare a solution at a concentration higher than the solubility limit of your specific batch of everolimus will result in undissolved particles.

Q3: My **everolimus** dissolved perfectly in DMSO, but precipitated when I diluted it in my aqueous cell culture medium. Why is this happening?

A3: This is a common issue known as "antisolvent precipitation."[9] **Everolimus** is poorly soluble in water.[10][11] When the DMSO stock solution is added to an aqueous medium, the DMSO rapidly disperses, creating localized areas where the **everolimus** concentration is high but the solvent is now predominantly aqueous, causing the compound to precipitate out of solution.[9][12]

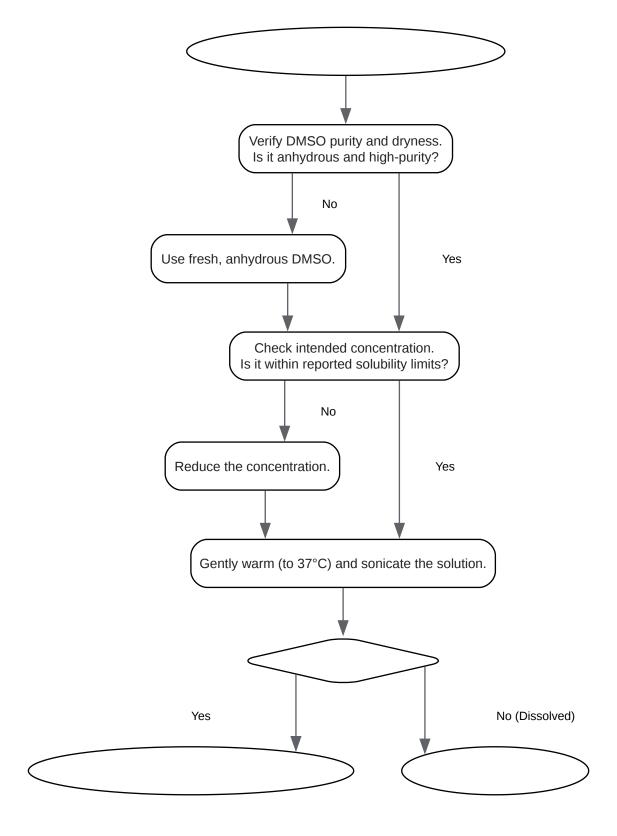
Q4: How should I store my **everolimus** stock solution in DMSO?

A4: For long-term storage, it is recommended to store **everolimus** as a solid at -20°C.[1][8] If a DMSO stock solution is prepared, it should be stored in a tightly sealed, dry container at -20°C to minimize water absorption and degradation.[13] It is advisable to prepare fresh dilutions for experiments and avoid repeated freeze-thaw cycles.

# Troubleshooting Guides Issue 1: Everolimus fails to dissolve completely in DMSO.

Possible Cause & Solution Workflow:





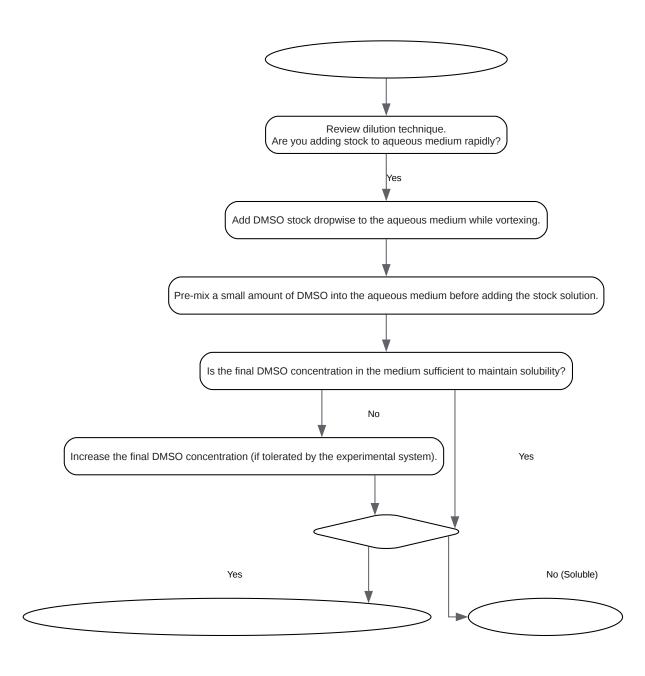
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Caption: Troubleshooting workflow for dissolving everolimus in DMSO.



# Issue 2: Precipitation occurs upon dilution of DMSO stock in aqueous media.

Possible Cause & Solution Workflow:





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Caption: Troubleshooting workflow for aqueous dilution of everolimus DMSO stock.

### **Data Presentation**

Table 1: Reported Solubility of **Everolimus** in Various Solvents

Solvent	Reported Solubility	Source(s)
DMSO	~10 mg/mL	[1][2]
DMSO	Up to 100 mg/mL (104.36 mM)	[3][5]
DMSO	Soluble to 100 mM	[4][6]
Ethanol	~10 mg/mL	[1][2]
Ethanol	Up to 100 mg/mL	[3]
Ethanol	Soluble to 100 mM	[4][6]
Dimethyl Formamide (DMF)	~20 mg/mL	[1][2]
Water	Insoluble / Sparingly soluble	[5][10][11]

## **Experimental Protocols**

## Protocol 1: Preparation of a 10 mg/mL Everolimus Stock Solution in DMSO

#### Materials:

- Everolimus (crystalline solid)
- Anhydrous, high-purity DMSO
- Sterile, conical-bottom microcentrifuge tubes or vials
- Vortex mixer



- Sonicator (optional)
- Calibrated pipette

#### Procedure:

- Allow the vial of everolimus to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh out the desired amount of everolimus in a sterile tube. For a 10 mg/mL solution, you
  would weigh 10 mg of everolimus.
- Add the appropriate volume of anhydrous DMSO. For 10 mg of everolimus, add 1 mL of DMSO.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes.
- If the solid is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution.
- Visually inspect the solution to ensure there are no undissolved particles. The solution should be clear.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C in tightly sealed tubes.

# Protocol 2: Dilution of Everolimus DMSO Stock in Aqueous Medium

#### Materials:

- Everolimus DMSO stock solution (from Protocol 1)
- Pre-warmed (37°C) aqueous medium (e.g., cell culture medium, PBS)
- Vortex mixer
- Sterile tubes

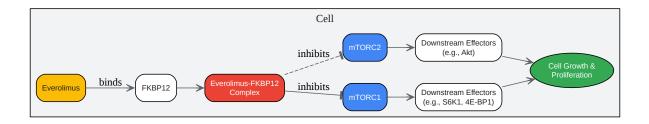


#### Procedure:

- Pre-warm the aqueous medium to 37°C. This can sometimes help with solubility.
- While vortexing the pre-warmed aqueous medium at a moderate speed, add the required volume of the **everolimus** DMSO stock solution drop by drop. For example, to make a 10 µM final concentration from a 10 mM stock, you would add 1 µL of stock to 1 mL of medium.
- Continue to vortex for another 30-60 seconds after adding the stock solution to ensure rapid and complete mixing.
- Visually inspect the diluted solution for any signs of precipitation. If the solution appears cloudy, it may indicate that the final concentration is too high for the aqueous medium to support. Consider preparing a more dilute final solution.

# Mandatory Visualization Everolimus Mechanism of Action: mTOR Signaling Pathway

**Everolimus** is an inhibitor of the mammalian target of rapamycin (mTOR). It first binds to the intracellular protein FKBP12. This **everolimus**-FKBP12 complex then binds to and inhibits the mTOR complex 1 (mTORC1), and to a lesser extent, mTOR complex 2 (mTORC2).[1][3][8] This inhibition blocks downstream signaling pathways that are crucial for cell growth, proliferation, and survival.



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Caption: Simplified mTOR signaling pathway showing the inhibitory action of everolimus.

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